Technical Comparison Guide: Solid-State Optimization of 4-(pyridin-2-yl)piperazine Derivatives

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Compound of Interest

Compound Name:	*1-(Azetidin-3-yl)-4-(pyridin-2-yl)piperazine*
CAS No.:	*684646-31-9*
Cat. No.:	*B11885303*

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Executive Summary: The Structural Imperative

The 4-(pyridin-2-yl)piperazine moiety is a privileged pharmacophore in CNS drug development, serving as the core scaffold for 5-HT1A receptor ligands (e.g., buspirone) and dopamine D2 modulators. However, the development of these derivatives is frequently bottlenecked by poor aqueous solubility and polymorphic unpredictability.

This guide objectively compares the solid-state performance of free base forms versus specific salt forms (hydrochloride, nitrate, and organic acid salts). By integrating Single Crystal X-Ray Diffraction (SCXRD) data with Hirshfeld surface analysis, we demonstrate how specific counter-ions dictate supramolecular assembly, directly influencing thermodynamic stability and dissolution kinetics.

Comparative Analysis: Salt Selection & Crystal Packing

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The choice of solid-state form is not merely about solubility; it is about engineering the crystal lattice energy. The following analysis compares the structural metrics of the Free Base against Chloride (HCl) and Nitrate (NO_3^-) salts, derived from recent crystallographic studies [1, 2].

Structural Performance Metrics

The transition from free base to salt alters the conformational landscape of the piperazine ring and the hydrogen bond network.

Feature	Free Base Form	Chloride Salt Form (HCl)	Nitrate Salt Form (HNO_3)
Space Group	Typically $P2_1/c$ (Monoclinic)	$P2_1/c$ (Monoclinic)	$P2_1/c$ (Monoclinic)
Piperazine Conformation	Chair (Equatorial Pyridine)	Distorted Chair	Distorted Chair
Protonation Site	None (Neutral)	Secondary Amine (N4)	Secondary Amine (N4)
Primary Interaction	Weak C-H...N / vdW	Strong N-H...Cl (Charge-assisted)	Bifurcated N-H...(O,O)
Packing Motif	Herringbone / Layered	Zigzag chains along [100]	Infinite chains via anion bridging
Solubility Profile	Low (< 0.1 mg/mL)	High (> 10 mg/mL)	Moderate - High
Hygroscopicity	Low	Moderate	High (Risk of hydrate formation)

Mechanistic Insight: Why Salts Outperform

- Free Base Limitations: The neutral molecule relies on weak van der Waals forces and C-H...N interactions. This results in a lower lattice energy barrier to solvation but fails to provide the enthalpy of hydration necessary for rapid dissolution in aqueous media.
- Chloride Salt Efficiency: The protonation of the secondary amine (N4) creates a dedicated donor for strong hydrogen bonds. In 4-(pyrimidin-2-yl)piperazin-1-ium chloride, N-H...Cl

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interactions form robust zigzag chains [1].[1][2] This directional bonding stabilizes the lattice while the ionic nature drastically reduces the energy penalty for water insertion.

- Nitrate Salt Complexity: The nitrate anion acts as a multi-point acceptor. Crystallographic data reveals bifurcated hydrogen bonds where the NH_2^+ group interacts with two oxygen atoms of the nitrate [2].[3] While this creates a stable "chain-of-rings" motif, the high oxygen content increases the propensity for moisture uptake (hygroscopicity), potentially complicating long-term storage.

Advanced Characterization: Hirshfeld Surface Analysis

To objectively quantify why a specific crystal form is stable, we employ Hirshfeld surface analysis. This technique maps the electron density boundary of the molecule, allowing us to calculate the percentage contribution of different intermolecular contacts.

Comparative Interaction Contributions

- H...H Contacts (Dispersion): Dominant in all forms (~40-50%), providing bulk lattice cohesion.
- H...Cl / H...O (Electrostatic):
  - Chloride Salts: The H...Cl contact contributes ~30% of the surface area, acting as the primary "structural anchor" [3].
  - Organic Salts (e.g., Fumarate/Maleate): O...H interactions dominate (~35-40%), often forming distinct synthons like the

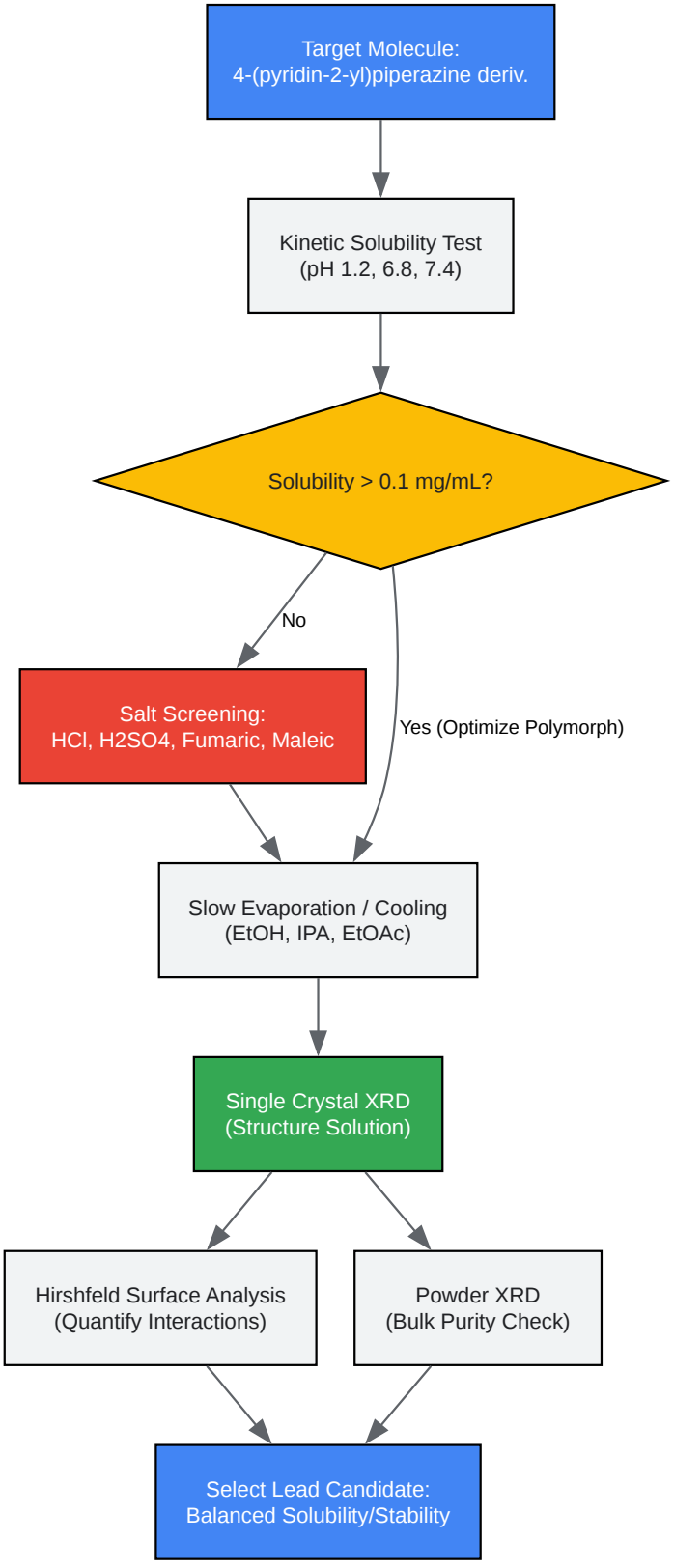
    carboxylic acid dimer motif.

Strategic Recommendation: For drug candidates requiring high melting points (thermal stability), prioritize counter-ions that maximize H...O or H...Cl contributions (strong electrostatics) over those dominated by H...H (weak dispersion).

Visualizing the Workflow

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The following diagram outlines the decision logic for selecting the optimal solid-state form based on initial SCXRD and solubility data.



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Figure 1: Decision matrix for solid-state optimization. The workflow integrates solubility triggers with structural validation (SCXRD/Hirshfeld) to select the optimal salt form.

Detailed Experimental Protocols

Protocol A: Single Crystal Growth (Slow Evaporation)

Objective: Obtain high-quality crystals suitable for SCXRD from difficult-to-crystallize piperazine derivatives.

- Preparation: Dissolve 20 mg of the 4-(pyridin-2-yl)piperazine derivative in 2 mL of solvent.
  - Preferred Solvents: Ethanol (absolute), Methanol/Chloroform (1:1 v/v), or Ethyl Acetate (for free bases).
  - Note: For salt formation, add stoichiometric acid (1.05 eq) to the free base solution before heating.
- Filtration: Filter the solution through a 0.45 µm PTFE syringe filter into a clean 4 mL glass vial to remove nucleation sites (dust).
- Vapor Diffusion (Alternative to Evaporation):
  - Place the open inner vial (containing drug solution) inside a larger jar containing a volatile anti-solvent (e.g., Diethyl ether or Hexane).
  - Seal the outer jar. The anti-solvent will slowly diffuse into the drug solution, inducing gentle nucleation.
- Monitoring: Store at 20°C in a vibration-free environment. Inspect daily under polarized light. Crystals typically form within 3–7 days.

Protocol B: Hirshfeld Surface Analysis

Objective: Quantify intermolecular interactions to predict stability.

- Input Data: Import the .cif file (from SCXRD refinement) into CrystalExplorer (v17 or later).

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- Surface Generation: Generate the Hirshfeld surface mapped with

  (normalized distance).

  - Settings: Isovalue = 0.5 a.u.; Resolution = High.

- Fingerprint Plot: Generate 2D fingerprint plots (

  vs

).

  - Interpretation: Look for "spikes".[4] A sharp spike at the bottom left indicates strong hydrogen bonding (H...O or H...Cl). Broad diffuse regions indicate vdW forces.

- Quantification: Use the "Interaction Breakdown" tool to calculate the % contribution of H...H, H...C, and H...X contacts.

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